

# Technical Support Center: Pigment Yellow 155

## Dispersion Stability

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: *Pigment Yellow 155*

Cat. No.: *B3429796*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in improving the dispersion stability of **Pigment Yellow 155**.

## Troubleshooting Guide

Problem: Poor color strength and dull appearance in the final application.

Possible Cause	Suggested Solution
Pigment Agglomeration/Flocculation: Pigment particles are clumping together, reducing the effective surface area for light scattering.[1]	1. Optimize Dispersant Choice & Concentration: Select a dispersant with high affinity for the Pigment Yellow 155 surface.[2] Experiment with different concentrations to find the optimal level that prevents re-agglomeration. Polymeric dispersants are often effective.
2. Improve Mechanical Dispersion: Increase milling time or energy during the dispersion process (e.g., bead milling, three-roll milling) to break down agglomerates.[3][4]	
3. Surface Treatment: Consider using a surface-treated grade of Pigment Yellow 155 or applying a surface treatment to enhance wetting and compatibility with the medium.[1][5]	
Inadequate Wetting: The liquid vehicle is not fully displacing air from the pigment surface.[2]	1. Incorporate a Wetting Agent: Add a suitable wetting agent to the formulation to lower the surface tension of the liquid phase and promote better pigment wetting.[1]
2. Check Solvent Compatibility: Ensure the polarity of the solvent system is compatible with the pigment surface. Sometimes a co-solvent can improve wetting.	

Problem: Pigment settling or sedimentation upon storage.

Possible Cause	Suggested Solution
Insufficient Dispersion Stability: The forces preventing particles from coming together are too weak.	1. Steric or Electrostatic Stabilization: Utilize dispersants that provide either a steric barrier (long polymer chains) or electrostatic repulsion to keep particles separated.[1]
2. Incorporate Rheology Modifiers: Add a thixotropic agent or other rheology modifier to build a network structure within the liquid that suspends the pigment particles, especially at low shear rates.[1][2]	
High Pigment Density: The density of Pigment Yellow 155 (approx. 1.44 g/cm <sup>3</sup> ) can contribute to settling in low-viscosity systems.[6]	1. Increase System Viscosity: As mentioned, use rheology modifiers to increase the viscosity of the continuous phase, which will slow down the settling rate according to Stokes' Law.
Particle Size Distribution: A broad particle size distribution can lead to faster settling of larger particles.	1. Optimize Milling Process: Aim for a narrow and fine particle size distribution through controlled milling.[3]

Problem: Changes in viscosity (thickening or thinning) over time.

Possible Cause	Suggested Solution
Flocculation: The formation of loose pigment networks can entrap the liquid medium, leading to an increase in viscosity.[1]	1. Improve Dispersant Effectiveness: Re-evaluate the dispersant type and concentration. A more effective dispersant will prevent flocculation.[2]
2. Apply Low Shear: In some cases, mild agitation can temporarily break up flocs and reduce viscosity.[1]	
Interaction with Formulation Components: The pigment or dispersant may be interacting with other components like resins or binders.	1. Compatibility Study: Conduct compatibility tests of all formulation components to identify any adverse interactions.

## Frequently Asked Questions (FAQs)

Q1: What is **Pigment Yellow 155**?

A1: **Pigment Yellow 155** is a disazo condensation organic pigment.<sup>[6]</sup> It is known for its greenish-yellow shade, good lightfastness, and resistance to solvents, acids, and alkalis.<sup>[5][7]</sup><sup>[8]</sup> It is commonly used in plastics, paints, and various types of inks.<sup>[6][8][9]</sup>

Q2: Why is dispersion stability important for **Pigment Yellow 155**?

A2: Proper dispersion stability is crucial for achieving optimal performance properties such as high color strength, brightness, gloss, and transparency.<sup>[10]</sup> A stable dispersion also prevents issues like settling, viscosity changes, and poor film appearance in the final application.<sup>[11]</sup>

Q3: What are the key steps in the pigment dispersion process?

A3: The dispersion process generally involves three main stages:

- **Wetting:** The liquid medium displaces air from the surface of the pigment particles.<sup>[2]</sup>
- **Separation (Grinding/Milling):** Mechanical energy is applied to break down pigment agglomerates into smaller, primary particles.<sup>[3]</sup>
- **Stabilization:** Dispersing agents are adsorbed onto the pigment surface to prevent the separated particles from re-agglomerating.<sup>[1][2]</sup>

Q4: How can I choose the right dispersant for **Pigment Yellow 155**?

A4: The choice of dispersant depends heavily on the application system (e.g., water-based, solvent-based). The dispersant must have anchor groups with a strong affinity for the pigment surface to ensure proper adsorption.<sup>[2]</sup> It is often necessary to experimentally screen a few different types of dispersants (e.g., non-ionic, anionic, polymeric) to find the most effective one for your specific formulation.

Q5: How can I evaluate the dispersion stability of my **Pigment Yellow 155** formulation?

A5: Several methods can be used to assess dispersion stability:

- **Particle Size Analysis:** Techniques like dynamic light scattering can measure the particle size distribution. A stable dispersion will show a consistent and narrow distribution over time.[3][4]
- **Rheology Measurements:** Monitoring the viscosity of the dispersion at different shear rates can indicate the presence of flocculation.[3][11]
- **Fineness of Grind:** A grind gauge can be used to determine the presence of large, undispersed particles.[4][10]
- **Visual Assessment:** Observing the dispersion for signs of settling, syneresis, or changes in color can provide qualitative information about its stability. A simple "rub-out" test can also reveal flocculation issues.[10]
- **Gloss and Color Strength Measurements:** A well-dispersed pigment will typically result in higher gloss and color strength.[3][10]

## Quantitative Data Summary

Table 1: Physical and Chemical Properties of **Pigment Yellow 155**

Property	Value	Reference
Chemical Class	Disazo Condensation	[6]
C.I. Number	200310	[6]
CAS Number	68516-73-4	[6][7]
Density	1.2 - 1.5 g/cm <sup>3</sup>	[6][7][8]
Oil Absorption	40 - 80 g/100g	[6][7][8]
Heat Resistance	Up to 280 °C	[7][8]
Light Fastness (1-8 scale)	7 - 8	[6][7][8]

## Experimental Protocols

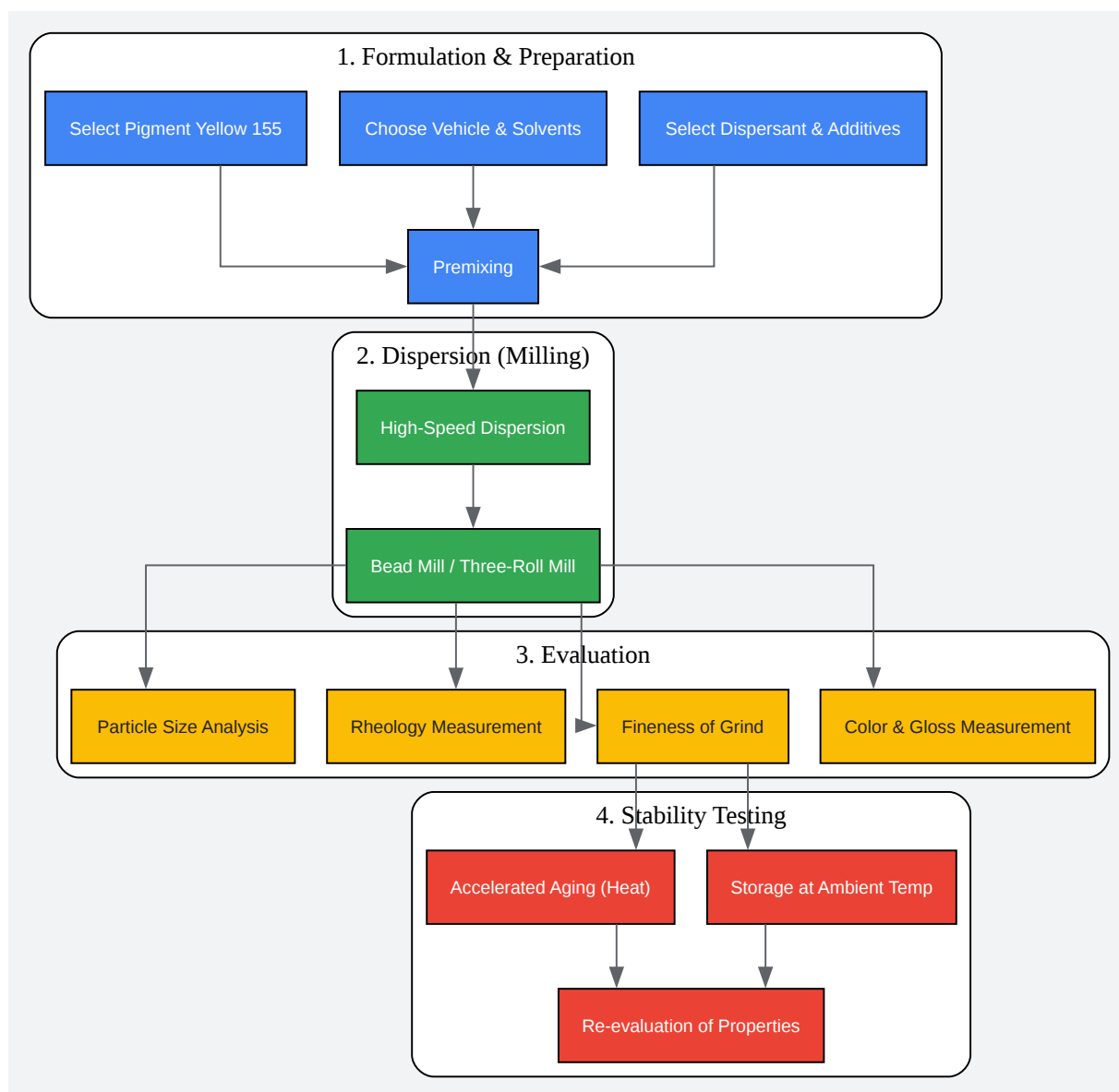
### Protocol 1: Evaluation of Dispersion Stability by Particle Size Analysis

- **Sample Preparation:** Prepare a dilute suspension of the **Pigment Yellow 155** dispersion in a suitable solvent that is compatible with the particle size analyzer. Ensure the concentration is within the instrument's recommended range.
- **Initial Measurement:** Immediately after preparation, measure the particle size distribution using a light scattering particle size analyzer. Record the mean particle size and the distribution width (e.g., polydispersity index).
- **Accelerated Aging:** Store the bulk dispersion in a sealed container under controlled conditions (e.g., 50 °C) for a specified period (e.g., 1 week).
- **Final Measurement:** After the aging period, re-disperse the sample by gentle inversion (do not apply high shear) and repeat the particle size measurement.
- **Analysis:** Compare the initial and final particle size distributions. A significant increase in the mean particle size or a broadening of the distribution indicates poor dispersion stability.

#### Protocol 2: Fineness of Grind Measurement (Hegman Gauge)

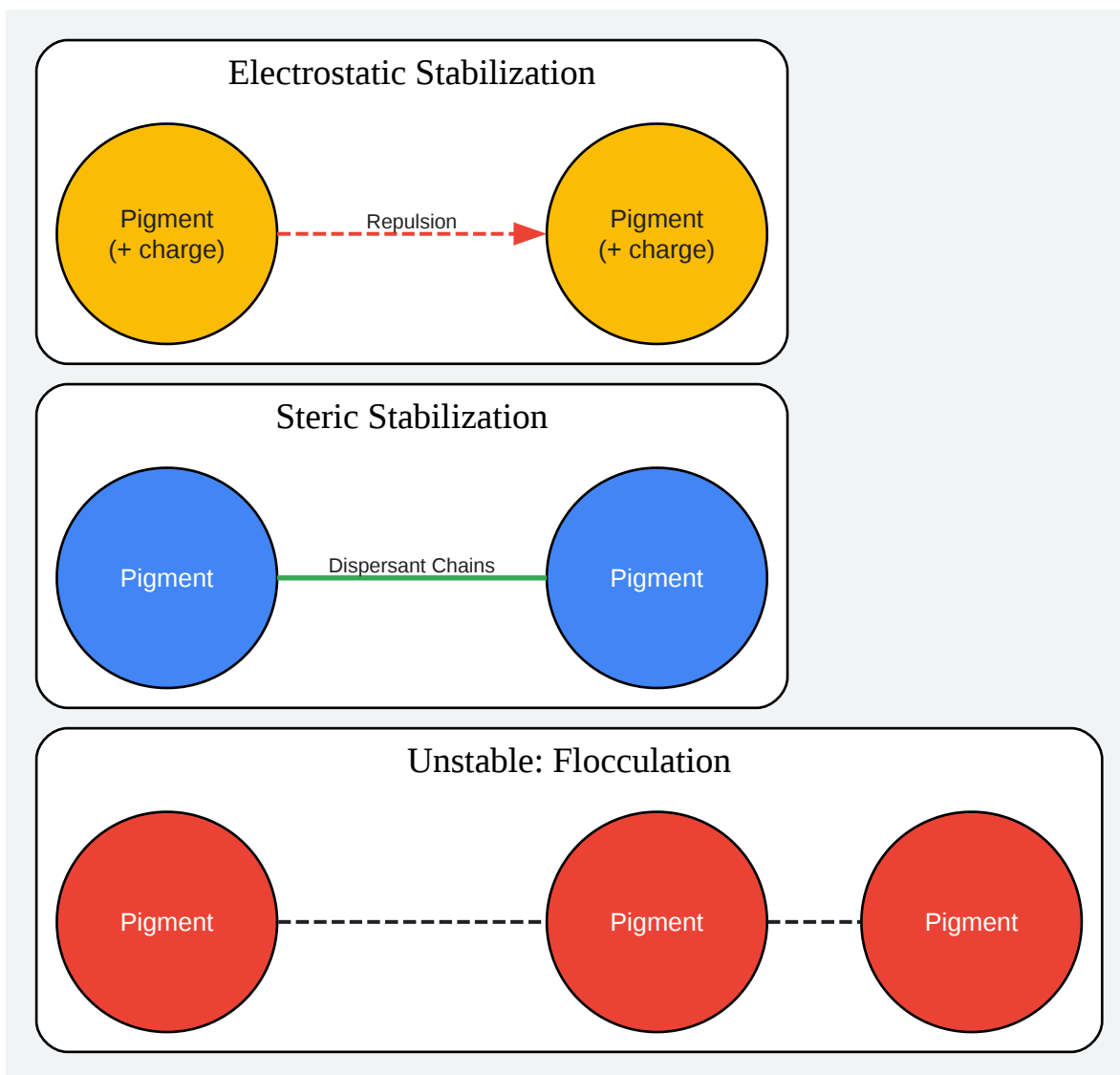
- **Sample Application:** Place a small amount of the pigment dispersion in the deep end of the Hegman gauge track.
- **Drawdown:** Use the scraper to draw the dispersion down the length of the track with firm, uniform pressure.
- **Observation:** Immediately observe the track at a grazing angle to the light. Identify the point at which a significant number of coarse particles or scratches appear.
- **Reading:** Read the corresponding value on the Hegman scale at this point. A lower Hegman number indicates a finer grind and better dispersion. This method is detailed in standards like ASTM D1210.[\[10\]](#)

## Visualizations



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Caption: Experimental workflow for improving **Pigment Yellow 155** dispersion.



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Caption: Mechanisms of pigment dispersion stabilization.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)